

Introduction: The Strategic Importance of Chiral Piperidines

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Compound of Interest

Compound Name: (S)-3-Amino-1-methyl-piperidine

CAS No.: 902152-76-5

Cat. No.: B1277785

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The piperidine ring is a cornerstone structural motif in medicinal chemistry, present in a multitude of pharmaceutical agents.[1][2] When functionalized to create a stereocenter, as in the case of **(S)-3-Amino-1-methyl-piperidine**, the resulting enantiomer becomes a high-value chiral building block. The precise three-dimensional arrangement of substituents on the piperidine ring is often critical for biological activity, dictating the molecule's interaction with its target protein or enzyme.[3] Consequently, the stereochemical purity of such intermediates directly impacts the efficacy and safety of the final active pharmaceutical ingredient (API).[4]

(S)-3-Amino-1-methyl-piperidine, a chiral secondary amine, is of significant interest in drug discovery and development. It serves as a versatile scaffold, enabling the synthesis of complex molecules with tailored pharmacological profiles.[1] This guide provides a comprehensive technical overview of its properties, synthesis, analytical validation, and applications, offering field-proven insights for its effective use in research and development.

Core Physicochemical Properties

(S)-3-Amino-1-methyl-piperidine is a chiral amine featuring a piperidine ring with a primary amino group at the C3 position and a methyl group on the ring nitrogen. It is typically a

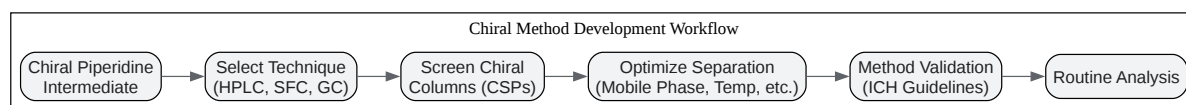
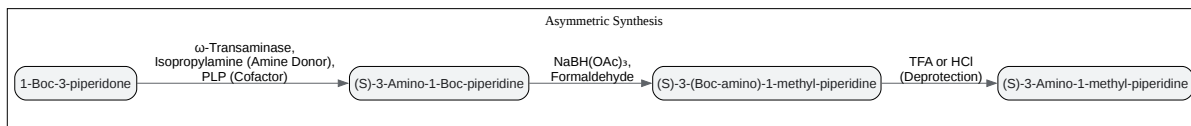
colorless to pale yellow liquid, and its basic nature, conferred by the two amino groups, allows it to readily participate in a wide range of chemical reactions.

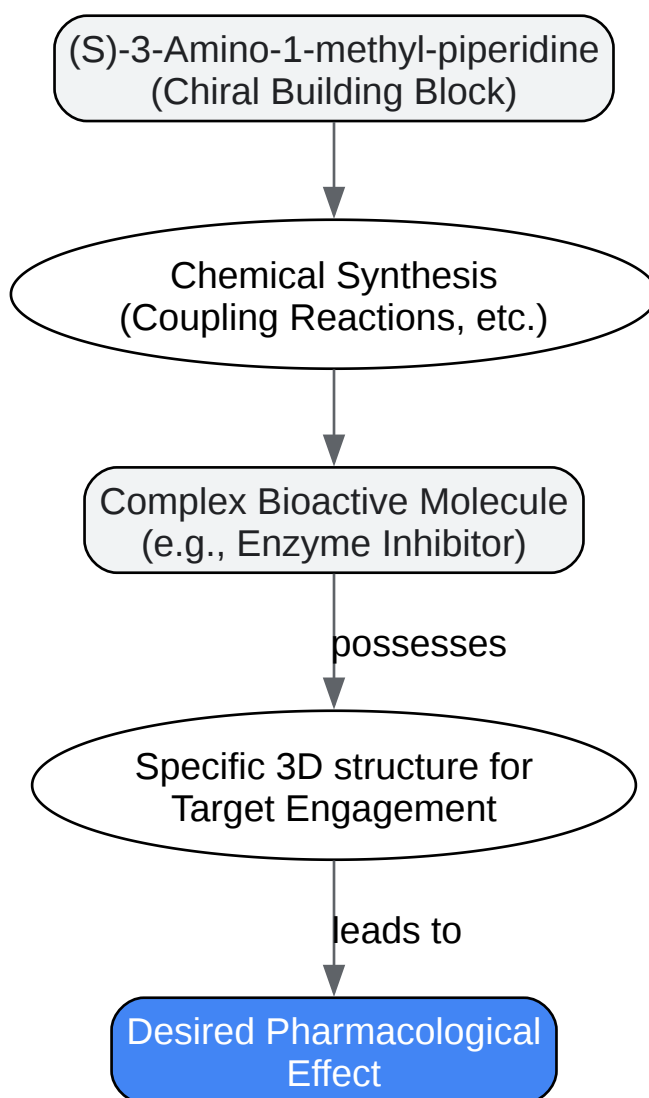
Property	Value	Reference
CAS Number	902152-76-5	[5][6][7]
Molecular Formula	C ₆ H ₁₄ N ₂	[6][7]
Molecular Weight	114.19 g/mol	[6]
Appearance	Colorless to light yellow liquid	[6]
Predicted Boiling Point	136.5 ± 8.0 °C	[6]
Predicted Density	0.912 ± 0.06 g/cm ³	[6]
Predicted pKa	10.40 ± 0.20	[6]
Solubility	Soluble in polar solvents like water and alcohols	

Synthesis and Stereochemical Control: A Biocatalytic Approach

The synthesis of enantiomerically pure 3-aminopiperidines presents a significant challenge. While numerous classical methods exist, they often suffer from a lack of stereocontrol or rely on harsh, toxic reagents.[8] Modern biocatalytic approaches, particularly those using transaminase enzymes, have emerged as highly efficient and sustainable alternatives for establishing the desired stereochemistry.[9][10][11]

A robust strategy for synthesizing **(S)-3-Amino-1-methyl-piperidine** involves a multi-step sequence beginning with a protected piperidone precursor. The key step is the asymmetric amination to install the (S)-amino group, followed by N-methylation and deprotection.





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Sources

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